

An In-depth Technical Guide to the Chemical Structure of Aluminum Acetylsalicylate

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Compound of Interest

Compound Name: *Aspirin Aluminum*

Cat. No.: *B1229097*

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This guide provides a comprehensive overview of the chemical structure, properties, synthesis, and analysis of aluminum acetylsalicylate. The information is intended to support research, development, and quality control activities related to this pharmaceutical compound.

Chemical Identity and Structure

Aluminum acetylsalicylate, also known by synonyms such as aloxiprin, aluminum aspirin, and monohydroxyaluminum diacetylsalicylate, is a chemical compound of aluminum hydroxide and aspirin.[1][2] The most common form is mono-hydroxy aluminum di-acetylsalicylate.[1] In this structure, two acetylsalicylate molecules are bound to a central aluminum atom, which also has a hydroxyl group attached.[1]

The general chemical structure can be represented as $(\text{CH}_3\text{COOC}_6\text{H}_4\text{COO})_2\text{AlOH}$. [1] This arrangement results in a more stable compound compared to acetylsalicylic acid alone, which is prone to hydrolysis. The presence of the aluminum hydroxide component also provides an antacid effect, potentially mitigating the gastric irritation commonly associated with aspirin.

Molecular and Structural Identifiers:

Identifier	Value	Source(s)
CAS Number	23413-80-1	
Molecular Formula	C ₁₈ H ₁₅ AlO ₉	
IUPAC Name	aluminum;2-acetyloxybenzoate;hydroxide	
InChI	InChI=1S/2C9H8O4.Al.H2O/c21-6(10)13-8-5-3-2-4-7(8)9(11)12;;/h22-5H,1H3,(H,11,12);;1H2/q;;+3;/p-3	
InChI Key	MANKSFVECICGLK-UHFFFAOYSA-K	
SMILES	CC(=O)OC1=CC=CC=C1C(=O)[O-].CC(=O)OC1=CC=CC=C1C(=O)[O-].[OH-].[Al+3]	

A less common form, aluminum tris(acetylsalicylate), with the molecular formula C₂₇H₂₁AlO₁₂, is also reported in some databases.

Physicochemical Properties

Aluminum acetylsalicylate is typically a white to off-white powder or granules. It is odorless or may have a slight acetic acid odor. A key characteristic is its insolubility in water and many common organic solvents like alcohol, ether, and toluene. It is, however, soluble in dimethyl sulfoxide (DMSO) and decomposes in acidic or alkaline mediums.

Quantitative Physicochemical Data:

Property	Value	Source(s)
Molecular Weight	402.29 g/mol	
Appearance	White to off-white solid/crystalline powder	
Solubility	Insoluble in water, alcohol, ether, toluene. Soluble in DMSO (6 mg/mL). Decomposes in acid and alkali.	
Stability	More stable than acetylsalicylic acid.	

Synthesis and Experimental Protocols

A common method for synthesizing substantially pure mono-hydroxy aluminum di-acetylsalicylate involves the reaction of aspirin with an aluminum alcoholate, such as aluminum isopropylate, in the presence of water.

Detailed Synthesis Protocol (based on US Patent 2,959,606A):

- Reactant Preparation:
 - Dissolve 20.4 grams of aluminum isopropylate in a suitable neutral organic solvent, such as isopropyl alcohol or toluene.
 - Separately, 36 grams of powdered or crystalline aspirin are prepared.
- Reaction:
 - Add the dry aspirin to the aluminum isopropylate solution.
 - Stir the mixture vigorously.
- Precipitation:

- Add a small amount of water to the reaction mixture to induce the precipitation of the mono-hydroxy aluminum salt of aspirin.
- Isolation and Purification:
 - Filter the precipitate from the solution.
 - Wash the collected solid with alcohol.
 - Dry the final product.

This method is noted for producing a high-purity product with good yield and is scalable for larger production.

Mechanism of Action and Hydrolysis

The therapeutic effects of aluminum acetylsalicylate are derived from its aspirin component, which acts as an anti-inflammatory, analgesic, and antipyretic agent by inhibiting cyclooxygenase (COX) enzymes. Upon ingestion, the compound undergoes hydrolysis in the acidic environment of the stomach, breaking down into acetylsalicylic acid and aluminum hydroxide. The aluminum hydroxide component functions as an antacid, which may help to reduce the gastrointestinal side effects associated with aspirin.

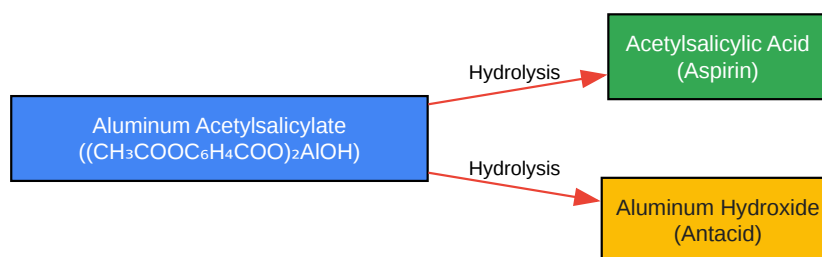
The slower dissolution rate of aluminum acetylsalicylate compared to aspirin leads to a less rapid absorption of acetylsalicylic acid.

Dissolution Rate Comparison in 0.1 N Hydrochloric Acid:

Compound	Dissolution Rate (mg/hr-cm ²)
Acetylsalicylic Acid (Aspirin)	65.1
Aluminum Acetylsalicylate	8.88

Hydrolysis Pathway:

The following diagram illustrates the breakdown of aluminum acetylsalicylate in the stomach.



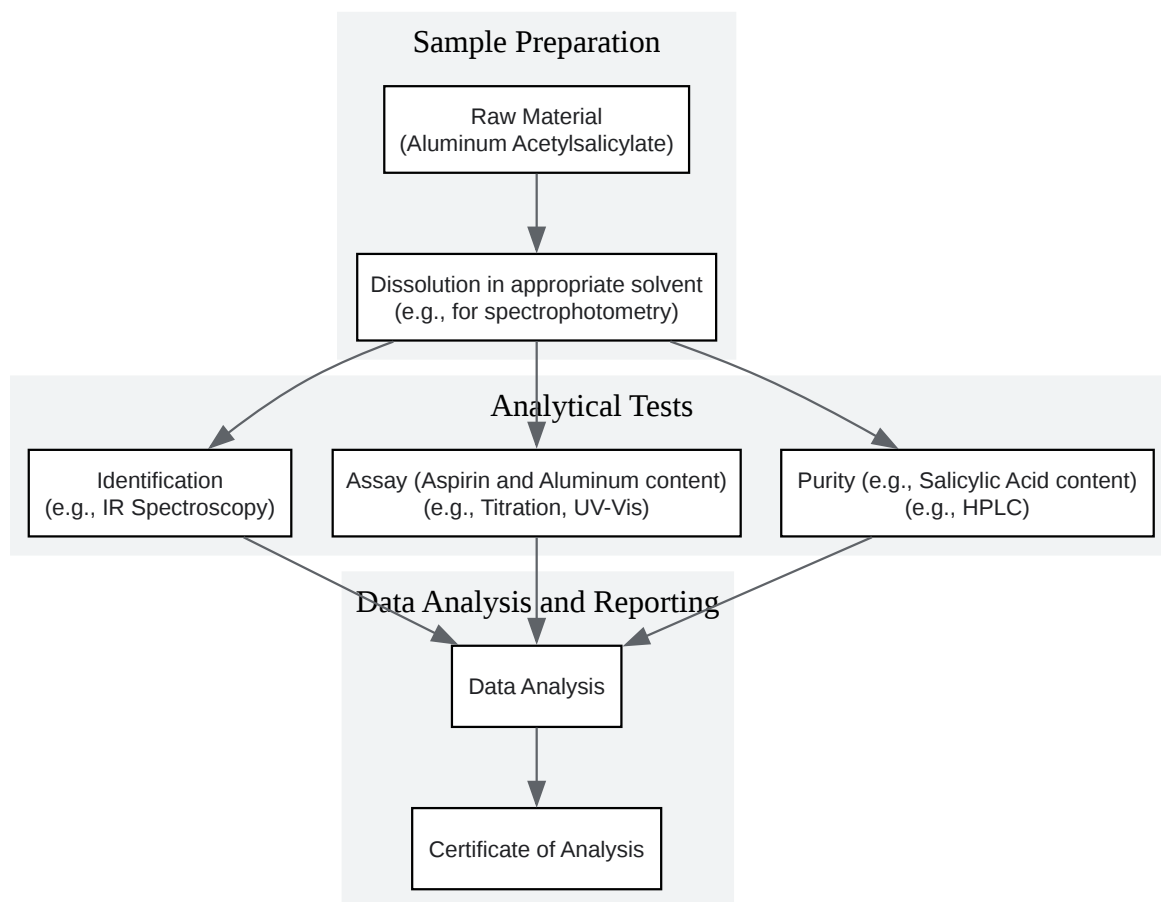
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Caption: Hydrolysis of Aluminum Acetylsalicylate in the stomach.

Experimental Workflows

Workflow for Quality Control Analysis:

The following diagram outlines a typical workflow for the quality control of aluminum acetylsalicylate.



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Caption: A generalized workflow for the quality control of aluminum acetylsalicylate.

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References

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- 2. Aloxiprin - Wikipedia [en.wikipedia.org]
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